

Boc-Hcy(1)-OMe coupling efficiency in peptide synthesis.

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Compound of Interest

Compound Name: *Boc-Hcy(1)-OMe.Boc-Hcy(1)-OMe*

Cat. No.: *B13383950*

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Application Note: High-Efficiency Coupling Strategies for Boc-Hcy(1)-OMe in Peptide Synthesis

Part 1: Executive Summary & Chemical Context

The Challenge: The Homocysteine Thiolactone Trap Incorporating Homocysteine (Hcy) into peptides presents a unique kinetic challenge compared to its lower homolog, Cysteine. The primary failure mode in coupling Boc-Hcy(1)-OMe (where "1" represents the side-chain protected species) is not steric hindrance, but intramolecular cyclization.

Unlike Cysteine, which forms a strained 4-membered ring (thietane) that is unstable, Homocysteine readily cyclizes to form a stable 5-membered Homocysteine Thiolactone (HTL) ring.^{[1][2]} This reaction is autocatalytic under acidic conditions (e.g., TFA deprotection of Boc) and competes aggressively with intermolecular peptide bond formation.

Scope of this Guide This protocol details the optimization of coupling efficiency for Boc-Hcy(1)-OMe, specifically addressing:

- Selection of "Compound 1" (Protecting Group Strategy): Why S-protection is non-negotiable.
- Coupling Reagents: Comparative efficiency of Phosphonium vs. Uronium salts.

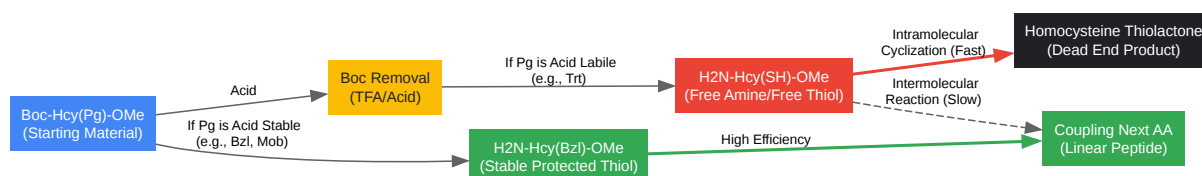
- Racemization Control: Mitigating

-proton abstraction during activation.

Part 2: Critical Mechanistic Insight

To ensure high coupling efficiency, one must understand the "Death Pathway" (Thiolactone formation). If the side chain thiol is free or utilizes an acid-labile protecting group (like Trityl) during Boc removal, the synthesis will fail.

Diagram 1: The Thiolactone Trap vs. Linear Coupling



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Caption: The "Death Pathway" (Red) occurs if the side-chain protection is lost during N-terminal deprotection. The Optimized Path (Green) requires acid-stable side-chain protection.

Part 3: Strategic Protocol Design

Defining "Compound 1": The Protecting Group (Pg)

For Boc chemistry, the side chain protecting group "1" must be stable to TFA (used to remove Boc).

- DO NOT USE: Trityl (Trt) or Mmt. These are acid-labile and will leave the thiol free to cyclize during Boc removal.
- RECOMMENDED:
 - S-Benzyl (Bzl): Stable to TFA; removed with HF.

- S-Acetamidomethyl (Acm): Stable to TFA/HF; removed with Iodine (allows orthogonal disulfide formation).
- S-4-Methylbenzyl (Mob): Enhanced stability.

Coupling Reagent Selection Matrix

Data summarized from comparative kinetic studies on hindered/thiol-containing amino acids.

Reagent Class	Reagent	Coupling Efficiency	Racemization Risk	Recommendation
Carbodiimide	DIC + Oxyma	High (95%+)	Low	Preferred for fragment condensation.
Phosphonium	PyBOP	High (98%+)	Moderate	Good alternative if base is controlled.
Uronium	HATU	Very High (99%+)	High (if basic)	Best for difficult sequences, but requires collidine.
Uronium	HBTU	Moderate	Moderate	Avoid for Hcy; slower kinetics allow cyclization.

Part 4: Step-by-Step Experimental Protocol

Objective: Coupling Fmoc-AA-OH to H-Hcy(Bzl)-OMe (derived from Boc-Hcy(Bzl)-OMe).

Materials:

- Substrate: Boc-Hcy(Bzl)-OMe (Compound 1).
- Activator: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).[3]

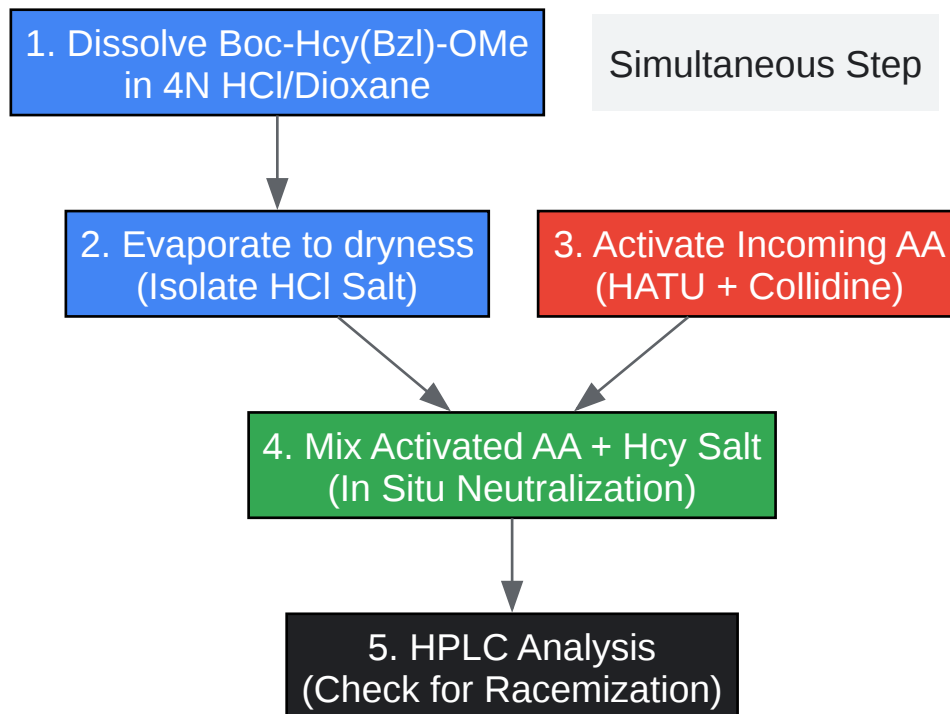
- Base: TMP (2,4,6-Trimethylpyridine / Collidine) - Crucial for reducing racemization compared to DIEA.
- Solvent: DMF (Anhydrous).

Workflow:

- N-Terminal Deprotection (Boc Removal):
 - Dissolve Boc-Hcy(Bzl)-OMe in 4N HCl in Dioxane (preferred over TFA to minimize ester hydrolysis risks, though 50% TFA/DCM is acceptable).
 - React for 30 minutes at Room Temperature.
 - Evaporate solvent in vacuo.
 - CRITICAL: Do not neutralize the salt (H-Hcy(Bzl)-OMe·HCl) until the exact moment of coupling. Storing the free amine promotes DKP (diketopiperazine) formation.
- Activation of Incoming Amino Acid:
 - Dissolve the incoming amino acid (1.2 eq) and HATU (1.2 eq) in DMF.
 - Add Collidine (2.5 eq).
 - Note: Pre-activation for 30 seconds is sufficient.
- Coupling Reaction:
 - Add the pre-activated mixture immediately to the H-Hcy(Bzl)-OMe·HCl salt.^[4]
 - Adjust pH to 7.5–8.0 using minimal Collidine if necessary.
 - Stir under Nitrogen for 1–2 hours.
- Monitoring:
 - Monitor via HPLC (C18 column, 0.1% TFA water/acetonitrile gradient).

- Look for the "doublet" peak which indicates racemization (L-L vs D-L diastereomers).

Diagram 2: Optimized Coupling Workflow



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Caption: Protocol emphasizing in situ neutralization to minimize free-amine residence time.

Part 5: Troubleshooting & Quality Control

Observation	Root Cause	Corrective Action
Low Yield (<50%)	Thiolactone formation due to loss of S-protection.	Switch protecting group to S-Benzyl or S-Mob. Ensure anhydrous conditions.
Split Peaks (HPLC)	Racemization of Hcy during coupling.	Switch base from DIEA to Collidine or Sym-collidine. Lower coupling temp to 0°C.
Mass -18 Da	Cyclic peptide formation (DKP) or Thiolactone.	Confirm mass. If DKP, avoid Fmoc-Pro-Hcy sequences or use N-methyl protection.

Part 6: References

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